

Analytical Application Note: Quantification of 1-(2-Hydroxypropyl)piperidin-4-ol[1][2]

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Compound of Interest

Compound Name: 1-(2-Hydroxypropyl)piperidin-4-ol

CAS No.: 1183328-30-4

Cat. No.: B1527921

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Part 1: Executive Summary & Chemical Context[1][2]

The Analytical Challenge

1-(2-Hydroxypropyl)piperidin-4-ol ($C_8H_{17}NO_2$) is a polar, non-chromophoric impurity often encountered in the synthesis of piperidine-based Active Pharmaceutical Ingredients (APIs).[1][2] It typically arises from the reaction of 4-hydroxypiperidine with propylene oxide or as a degradation product in formulations containing these moieties.[1][2]

Because it lacks a distinct UV chromophore (weak absorption <210 nm) and possesses high polarity ($\log P \approx -0.5$ to 0.5), standard Reversed-Phase HPLC with UV detection is often insufficient for trace-level quantification (ppm range).[1][2] This guide provides two distinct protocols:

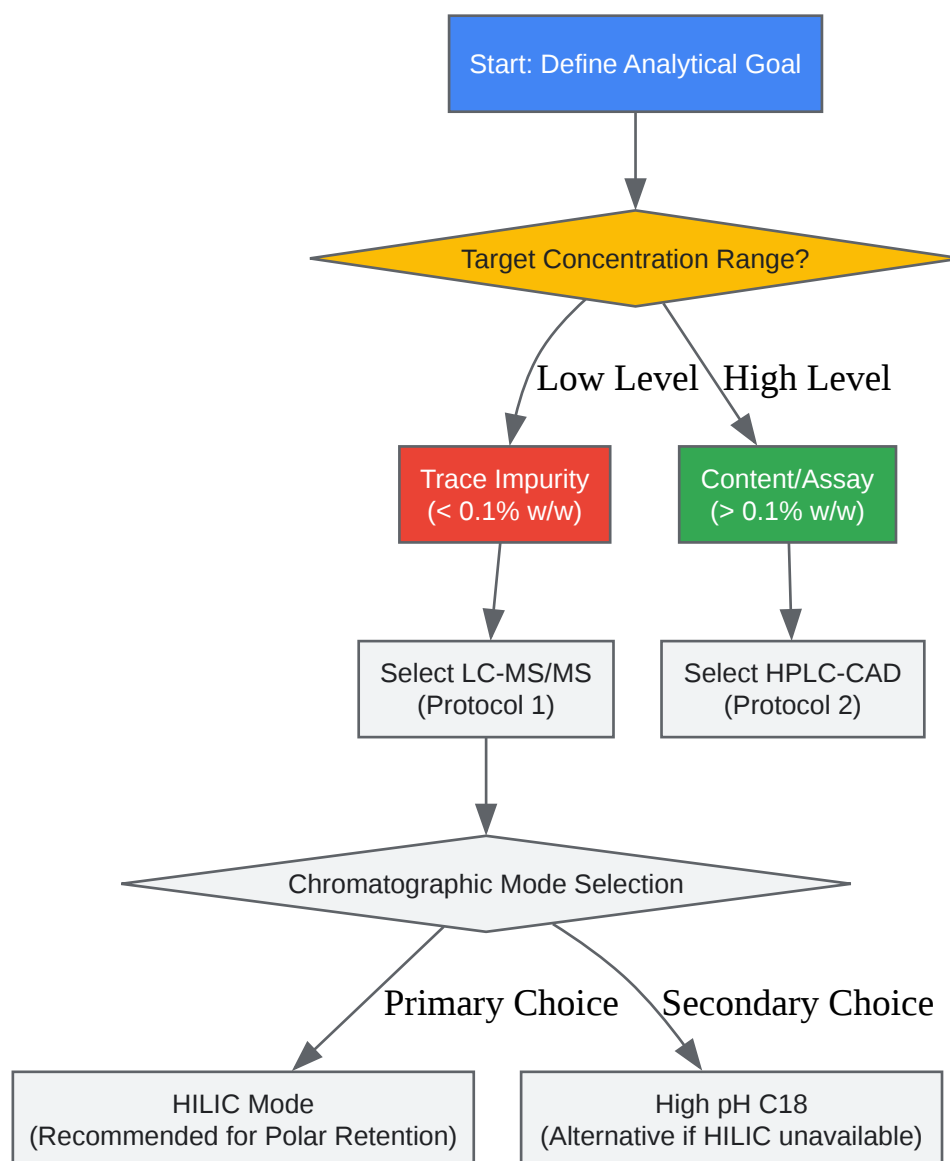
- LC-MS/MS (HILIC mode): For trace impurity profiling ($<0.05\%$).
- HPLC-CAD (Charged Aerosol Detection): For assay and content uniformity ($>0.1\%$).

Physicochemical Profile[1][2]

- Structure: Tertiary amine with two hydroxyl groups.[2]
- Basicity: The piperidine nitrogen is basic (predicted $pK_a \approx 9.5\text{--}10.5$).
- Polarity: High.[2] In standard acidic C18 conditions, it elutes near the void volume, causing ion suppression and poor reproducibility.

Part 2: Method Selection & Decision Tree

The following decision matrix guides the selection of the appropriate analytical workflow based on the required sensitivity and available instrumentation.



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Figure 1: Decision tree for selecting the quantification strategy based on sensitivity requirements.

Part 3: Protocol 1 - High-Sensitivity LC-MS/MS (Trace Analysis)[1][2]

Objective: Quantify **1-(2-Hydroxypropyl)piperidin-4-ol** at trace levels (0.5 – 100 ppm) in drug substances. Technique: Hydrophilic Interaction Liquid Chromatography (HILIC) coupled with Triple Quadrupole Mass Spectrometry.

Reagents & Materials

- Reference Standard: **1-(2-Hydroxypropyl)piperidin-4-ol** (>98% purity).[\[1\]](#)[\[2\]](#)
- Internal Standard (IS): **1-(2-Hydroxypropyl)piperidin-4-ol-d4** (if available) or a structural analog like N-ethyl-4-hydroxypiperidine.[\[1\]](#)[\[2\]](#)
- Solvents: LC-MS grade Acetonitrile (ACN), Water, Ammonium Formate, Formic Acid.[\[1\]](#)[\[2\]](#)
- Column: Waters ACQUITY UPLC BEH Amide (1.7 μ m, 2.1 x 100 mm) or equivalent HILIC column.

LC Conditions (HILIC)

HILIC is chosen to retain the polar amine without ion-pairing reagents that suppress MS signal.
[\[1\]](#)[\[2\]](#)

Parameter	Setting
Mobile Phase A	10 mM Ammonium Formate in Water (pH 3.0 with Formic Acid)
Mobile Phase B	Acetonitrile (0.1% Formic Acid)
Flow Rate	0.4 mL/min
Column Temp	40°C
Injection Vol	2.0 μ L
Gradient	Time (min) %B (ACN)
0.0	
1.0	
5.0	
6.0	
6.1	
9.0	

MS/MS Parameters (ESI Positive)

Note: Transitions must be optimized on the specific instrument. Predicted transitions based on structure (MW 159.1).

- Source: Electrospray Ionization (ESI+)[1][2]
- Capillary Voltage: 3.0 kV
- Desolvation Temp: 400°C

Analyte	Precursor (m/z)	Product (m/z)	Cone (V)	Collision (eV)	Type
Target	160.1 [M+H] ⁺	142.1 (-H ₂ O)	30	15	Quantifier
Target	160.1 [M+H] ⁺	100.1 (Piperidine ring)	30	25	Qualifier
Target	160.1 [M+H] ⁺	58.1 (Propyl chain)	30	20	Qualifier

Sample Preparation

- Stock Solution: Dissolve 10 mg of standard in 10 mL of 50:50 ACN:Water (1 mg/mL).
- Working Standard: Dilute Stock to 100 ng/mL in 90:10 ACN:Water. Crucial: Diluent must match initial mobile phase to prevent peak distortion.[1][2]
- Sample Extraction:
 - Weigh 50 mg of API/Sample.
 - Dissolve in 10 mL of 90:10 ACN:Water.
 - Sonicate for 10 mins.
 - Centrifuge at 10,000 rpm for 5 mins.

- Transfer supernatant to vial.[2]

Part 4: Protocol 2 - HPLC-CAD (Assay & Higher Concentrations)

Objective: Quantify the analyte at levels >0.1% where MS is not required, avoiding the limitations of UV detection. Technique: Charged Aerosol Detection (CAD) or Evaporative Light Scattering Detection (ELSD).[1]

System Configuration

- Detector: Thermo Scientific Corona Veo CAD or equivalent.[2]
- Nebulizer Temp: 35°C (Optimized for semi-volatiles).
- Power Function: 1.00 (Linearity adjustment).

Chromatographic Conditions (High pH RP)

Since CAD detects all non-volatile compounds, we use a high pH Reversed-Phase method to deprotonate the amine, increasing hydrophobicity and retention on C18.[2]

- Column: Agilent Poroshell HPH-C18 (2.7 μ m, 3.0 x 100 mm) or Waters XBridge C18.[1][2]
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 10.0 with Ammonium Hydroxide).
- Mobile Phase B: Acetonitrile.[2]
- Isocratic Mode: 85% A / 15% B (Adjust B% to achieve $k' > 2$).
- Flow Rate: 0.6 mL/min.[2]

Part 5: Validation & Quality Control[2][3]

Adhere to ICH Q2(R1) guidelines.

System Suitability Criteria

- Tailing Factor: < 1.5 (Critical for amines; if higher, increase buffer strength or temperature).

- Precision (n=6): RSD < 5.0% for Trace (LC-MS), RSD < 2.0% for Assay (CAD).
- Signal-to-Noise: > 10 for LOQ.[1][2]

Common Troubleshooting

Issue	Probable Cause	Corrective Action
Peak Tailing	Secondary interactions with silanols.[1][2]	Use "End-capped" columns or increase buffer concentration (up to 20mM).[1][2]
Low Sensitivity (MS)	Ion suppression from matrix.	Switch to HILIC (Protocol 1) to separate matrix from void volume.
Drifting RT	pH instability in mobile phase. [2]	Use Ammonium Bicarbonate (pH 10) or Ammonium Formate (pH 3) buffers; avoid unbuffered water.[1]

Part 6: References

- European Medicines Agency (EMA). (2006). Guideline on the Limits of Genotoxic Impurities. [Link](#)
- Dolan, J. W. (2012). HILIC for Polar Compounds. LCGC North America.[2] [Link](#)
- Center for Drug Evaluation and Research (CDER). (2000). Guidance for Industry: Analytical Procedures and Methods Validation. FDA.[2][3][4][5] [Link](#)
- PubChem. (2023).[2] Compound Summary: 4-Hydroxypiperidine.[1][2][3][6][7] National Library of Medicine. [Link](#)(Note: Used as structural basis for fragmentation patterns).[1]
- Thermo Fisher Scientific. (2020). Charged Aerosol Detection for Non-Chromophoric Compounds. Application Note 73321. [Link](#)

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Sources

- 1. 4-(4-Chlorophenyl)-1-(4-(4-(4-chlorophenyl)-4-hydroxypiperidin-1-yl)-2,2-diphenylbutanoyl)piperidin-4-ol | C₃₈H₄₀Cl₂N₂O₃ | CID 71588005 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 5382-16-1: 4-Piperidinol | CymitQuimica [cymitquimica.com]
- 3. Piperidin-4-ol | C₅H₁₁NO | CID 79341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-(2-Phenylethyl)-4-piperidinol | C₁₃H₁₉NO | CID 77055 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. waters.com [waters.com]
- 6. CAS 5382-17-2: 4-Hydroxypiperidine hydrochloride [cymitquimica.com]
- 7. fishersci.com [fishersci.com]
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